

An In-depth Technical Guide to 1-Bromononane-d4-1

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Compound of Interest

Compound Name: 1-Bromononane-d4-1

Cat. No.: B1142647

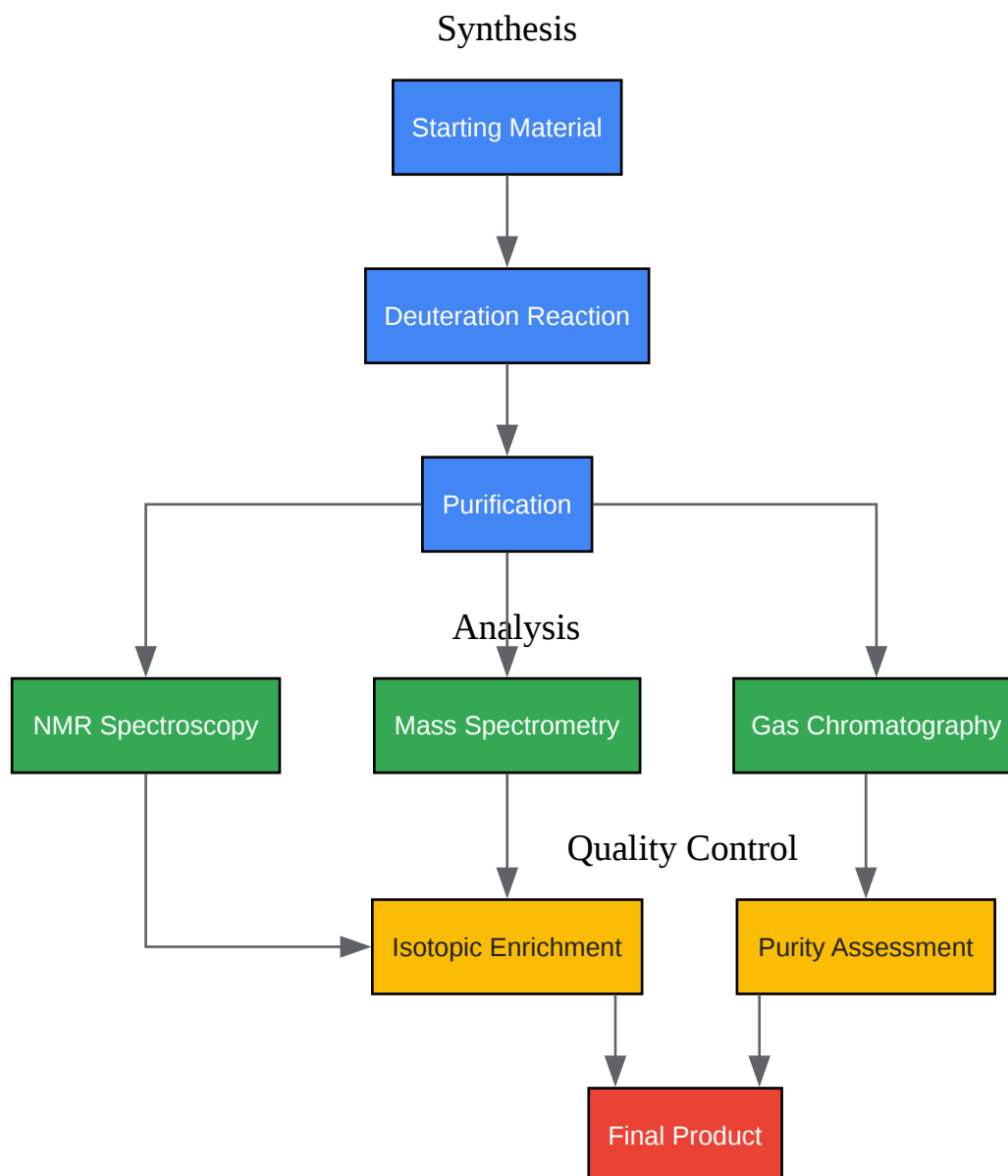
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This guide provides a comprehensive overview of the molecular structure and weight of **1-Bromononane-d4-1**, a deuterated form of 1-bromononane. This information is crucial for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their studies.

Molecular Identity and Structure

1-Bromononane-d4-1 is systematically named 1-bromo-1,1,2,2-tetradeuteriononane.^[1] The designation "d4" indicates the presence of four deuterium atoms, which are specifically located at the first and second carbon positions of the nonane chain.^{[1][2]}

The molecular formula for this compound is $C_9D_4H_{15}Br$.^[2] Its linear formula is represented as $CH_3(CH_2)_6CD_2CD_2Br$. The structural arrangement of atoms is depicted in the diagram below.



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References

- 1. 1-Bromononane-1,1,2,2-d4 | C₉H₁₉Br | CID 71308830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Bromononane-1,1,2,2-d4 | LGC Standards [lgcstandards.com]
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